

Application Notes and Protocols for CK-119

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Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

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Introduction

CK-119 is a small molecule inhibitor identified as a potent blocker of Interleukin-1 (IL-1) signaling.^{[1][2]} It has been shown to inhibit the proliferation of fibroblast-like corneal and conjunctival cells. The primary mechanism of action is the inhibition of DNA and RNA synthesis, while protein synthesis remains largely unaffected.^[1] These properties make **CK-119** a valuable tool for research in inflammation, immunology, and ophthalmology. This document provides detailed guidelines for the long-term storage, handling, and use of **CK-119** in a research setting.

Chemical Properties

Property	Value
Chemical Name	diethyl 6-[(4-chlorophenyl)methyl]-1,4-dimethyl-5-oxopyridazino[4,5-c]pyridazine-3,4-dicarboxylate
Molecular Formula	C ₂₁ H ₂₃ ClN ₄ O ₅
Molecular Weight	446.88 g/mol
CAS Number	197917-10-5
Appearance	Solid powder
Solubility	Soluble in DMSO, not in water

Long-Term Storage Conditions

Proper storage of **CK-119** is critical to maintain its stability and activity over time. The following storage conditions are recommended based on supplier data sheets.

Table 1: Recommended Long-Term Storage Conditions for **CK-119**

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Protect from light and moisture.
4°C	Up to 2 years	For shorter-term storage. Protect from light.	
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	

Note: While specific quantitative stability data under various conditions (e.g., temperature, humidity, light exposure) is not extensively published, adherence to these storage guidelines will ensure the integrity of the compound for the specified durations. For optimal results, it is recommended to use freshly prepared solutions.

Experimental Protocols

I. Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **CK-119** for use in cell-based assays.

Materials:

- **CK-119** powder

- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or cryovials

Protocol:

- Before opening, bring the vial of **CK-119** powder to room temperature to prevent condensation of moisture.
- For a 10 mM stock solution, dissolve 4.47 mg of **CK-119** in 1 mL of DMSO.
- Vortex briefly to ensure the compound is fully dissolved. Gentle warming in a water bath (not exceeding 40°C) can be used if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will minimize the number of freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).

II. In Vitro Cell Proliferation Assay

Objective: To determine the inhibitory effect of **CK-119** on the proliferation of fibroblast-like cells.

Materials:

- Fibroblast-like cells (e.g., corneal or conjunctival fibroblasts)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **CK-119** stock solution (10 mM in DMSO)
- Recombinant human Interleukin-1 beta (IL-1 β)
- 96-well cell culture plates
- Cell proliferation reagent (e.g., MTT, WST-1, or a non-lytic fluorescence-based assay)

- Plate reader

Protocol:

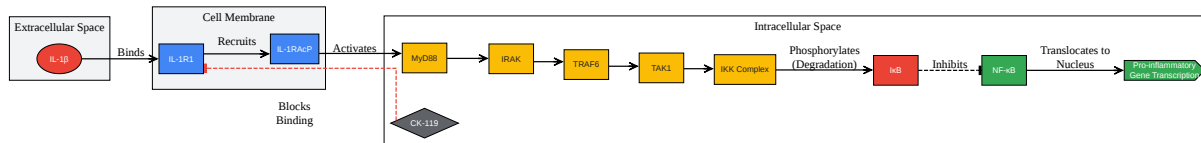
- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the **CK-119** stock solution in complete culture medium to achieve the desired final concentrations. The final DMSO concentration should be kept below 0.5% to avoid solvent toxicity.
 - Include appropriate controls:
 - Vehicle control (medium with the same concentration of DMSO as the highest **CK-119** concentration).
 - Untreated control (medium only).
 - Positive control (cells treated with IL-1 β to stimulate proliferation, if applicable to the cell line).
 - Remove the medium from the wells and add 100 μ L of the medium containing the different concentrations of **CK-119** or controls.
 - If investigating the IL-1 blocking activity, pre-incubate the cells with **CK-119** for 1-2 hours before adding IL-1 β (e.g., at 10 ng/mL).
- Incubation:

- Incubate the plate for 24-72 hours at 37°C in a humidified 5% CO₂ incubator. The incubation time will depend on the cell type and the specific experimental question.
- Assessment of Cell Proliferation:
 - At the end of the incubation period, add the cell proliferation reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time (typically 1-4 hours).
 - Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- Data Analysis:
 - Subtract the background reading (medium only) from all experimental wells.
 - Normalize the data to the vehicle control to determine the percentage of cell viability or proliferation.
 - Plot the percentage of proliferation against the log of the **CK-119** concentration to determine the IC₅₀ value (the concentration at which 50% of cell proliferation is inhibited).

Signaling Pathways and Workflows

Interleukin-1 (IL-1) Signaling Pathway and Proposed Inhibition by CK-119

The diagram below illustrates the canonical IL-1 signaling pathway, leading to the transcription of pro-inflammatory genes. **CK-119** is proposed to act as an antagonist at the IL-1 receptor level, thereby blocking downstream signaling events.

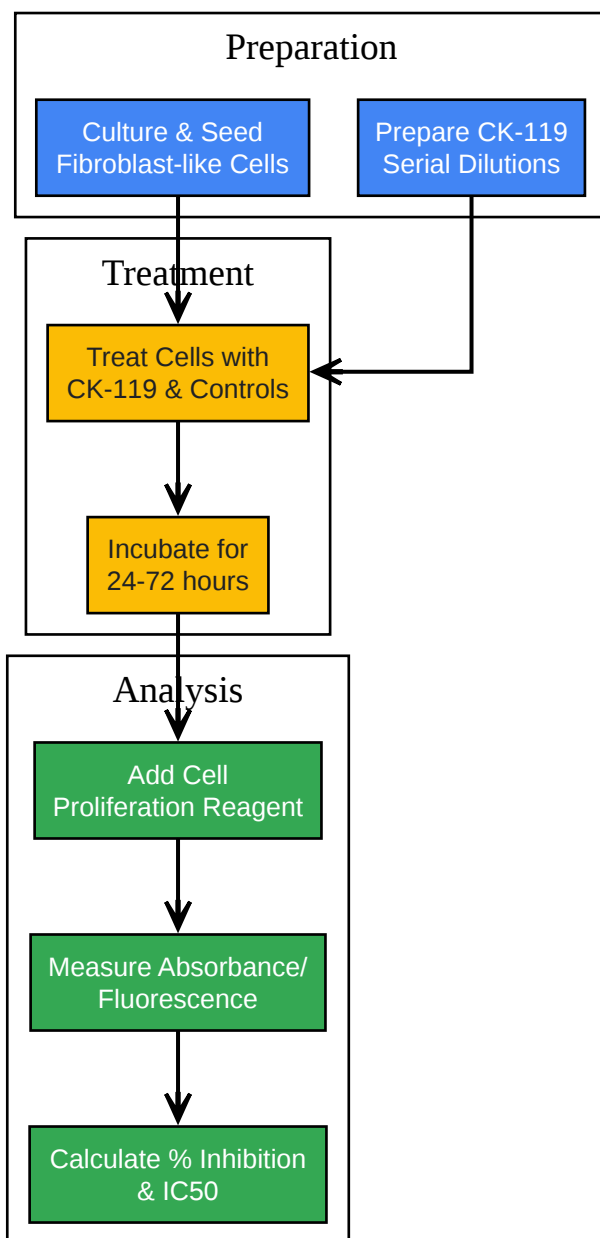


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Caption: Proposed mechanism of **CK-119** action on the IL-1 signaling pathway.

Experimental Workflow for Assessing CK-119 Activity

The following workflow diagram outlines the key steps for evaluating the efficacy of **CK-119** in a cell-based proliferation assay.



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Caption: Workflow for a cell proliferation assay to test **CK-119**.

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References

- 1. Inhibition of fibroblast-like cell proliferation by interleukin-1 blockers, CK-119 and CK-122 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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